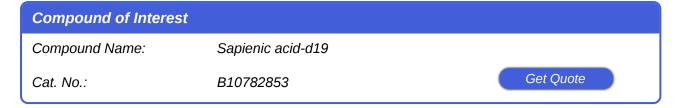


Physical and chemical properties of Sapienic acid-d19

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An In-depth Technical Guide on the Physical and Chemical Properties of Sapienic Acid-d19

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Sapienic acid-d19**, a deuterated form of Sapienic acid. This document is intended for researchers, scientists, and professionals in drug development who are interested in the application of this stable isotope-labeled compound in their studies. The guide details its properties, relevant experimental protocols, and its role in biological pathways.

Physical and Chemical Properties

Sapienic acid-d19 is the deuterated analog of Sapienic acid, a monounsaturated fatty acid that is a primary component of human sebum. The introduction of deuterium atoms provides a valuable tool for tracing and quantification in metabolic research and drug development.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **Sapienic acid-d19** and its non-deuterated counterpart, Sapienic acid.

Table 1: Physical and Chemical Properties of Sapienic acid-d19



Property	Value	Source(s)
Molecular Formula	C16H11D19O2	[1]
Molecular Weight	273.53 g/mol	[1]
Physical State	Liquid (supplied in solution)	[1]
Solubility	Soluble in ethanol.	[2]
Melting Point	Data not available	
Boiling Point	Data not available	_
Purity	>98%	[1]

Table 2: Physical and Chemical Properties of Sapienic Acid (Non-deuterated)

Property	Value	Source(s)
Molecular Formula	C16H30O2	[3][4]
Molar Mass	254.41 g/mol	[3][5]
Calculated logP	5.33	[6]
Topological Polar Surface Area	37.3 Ų	[6]
Hydrogen Bond Donors	1	[6]
Hydrogen Bond Acceptors	2	[6]

Note: Specific melting and boiling points for **Sapienic acid-d19** are not readily available in the reviewed literature. For context, the related deuterated fatty acid, Decanoic-d19 acid, has a reported melting point of 30-32 °C and a boiling point of 268-270 °C[7].

Stability and Storage

Proper handling and storage are crucial for maintaining the integrity of Sapienic acid-d19.

 Storage Conditions: It is recommended to store Sapienic acid-d19 in solution at -20°C for long-term stability (up to 2 years)[8]. For short-term shipping of less than two weeks, room



temperature is acceptable[8]. The container should be kept tightly sealed in a cool, well-ventilated area, away from direct sunlight and ignition sources[8].

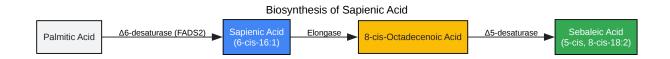
- Incompatibilities: Sapienic acid-d19 is incompatible with strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents[8].
- Hazardous Decomposition: Under fire conditions, it may decompose and emit toxic fumes[8].

Biological Significance and Signaling Pathways

Sapienic acid plays a significant role in human physiology and has been implicated in various cellular processes, including cancer signaling.

Biosynthesis of Sapienic Acid

Sapienic acid is synthesized from palmitic acid through the action of the enzyme delta-6 desaturase (FADS2). It is a unique fatty acid in that it is the most abundant in human sebum[5]. From Sapienic acid, the metabolic pathway can continue with elongation to form 8-cis-octadecenoic acid, followed by desaturation to produce sebaleic acid[9][10].



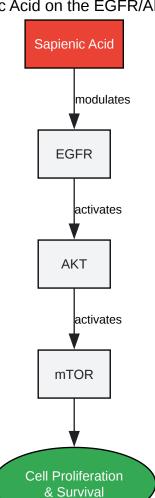
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Biosynthesis of Sapienic Acid from Palmitic Acid.

Role in Cancer Signaling

Recent studies have highlighted the involvement of Sapienic acid in modulating key signaling pathways in cancer cells. Specifically, it has been shown to influence the EGFR/AKT/mTOR pathway, which is critical for tumor growth, survival, and metastasis[11]. The supplementation of breast cancer cells with Sapienic acid led to changes in the phosphorylation status of EGFR, AKT, and mTOR[11].





Influence of Sapienic Acid on the EGFR/AKT/mTOR Pathway

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Modulation of the EGFR/AKT/mTOR signaling pathway by Sapienic Acid.

Experimental Protocols

The deuterated nature of **Sapienic acid-d19** makes it an excellent internal standard for quantification using mass spectrometry and for tracing metabolic fates using nuclear magnetic resonance spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Foundational & Exploratory





GC-MS is a common technique for the analysis of fatty acids. The following is a general protocol that can be adapted for **Sapienic acid-d19**.

3.1.1. Sample Preparation and Derivatization

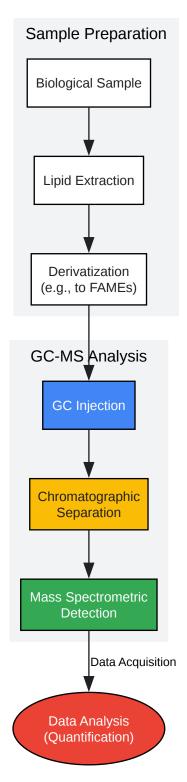
- Lipid Extraction: Extract total lipids from the biological sample (e.g., cells, plasma, tissue)
 using a suitable solvent system, such as a modified Bligh and Dyer method.
- Saponification: Hydrolyze the ester linkages in complex lipids to release free fatty acids.
- Derivatization: Convert the fatty acids to their more volatile methyl ester (FAME) or pentafluorobenzyl (PFB) ester derivatives. For FAMEs, a common reagent is boron trifluoride in methanol.
- Extraction of Derivatives: Extract the derivatized fatty acids into an organic solvent like hexane or iso-octane.

3.1.2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Use a GC system equipped with a capillary column suitable for fatty acid analysis (e.g., a fused silica capillary column).
- Injector: Operate in splitless mode.
- Carrier Gas: Helium is typically used.
- Oven Temperature Program: A programmed temperature gradient is employed to separate the fatty acid derivatives based on their boiling points and polarity.
- Mass Spectrometer: A mass spectrometer is used as the detector, often operated in electron ionization (EI) or chemical ionization (CI) mode. For deuterated standards, selected ion monitoring (SIM) can be used for sensitive and specific quantification.



General GC-MS Workflow



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